

Personal protective equipment for handling (R)-(+)-2-Bromopropionic acid

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Compound of Interest

Compound Name: (R)-(+)-2-Bromopropionic acid

Cat. No.: B167591

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Essential Safety and Handling Guide for (R)-(+)-2-Bromopropionic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling (R)-(+)-2-Bromopropionic acid, including comprehensive operational and disposal plans. Our goal is to furnish you with detailed, procedural guidance to ensure the safe and effective use of this chemical in your laboratory.

Hazard Identification and Safety Precautions

(R)-(+)-2-Bromopropionic acid is a corrosive and toxic chemical that requires careful handling to prevent serious injury.[\[1\]](#)[\[2\]](#) It can cause severe burns to the skin and eyes, and is harmful if swallowed or inhaled.[\[1\]](#)[\[2\]](#) The vapors can cause chemical burns to the respiratory tract.[\[1\]](#)

Key Hazards:

- Corrosive: Causes severe skin and eye burns.[\[1\]](#)[\[2\]](#)
- Toxic: Harmful if swallowed, inhaled, or absorbed through the skin.[\[1\]](#)
- Irritant: Causes irritation to the respiratory tract.[\[1\]](#)

Personal Protective Equipment (PPE)

When handling **(R)-(+)-2-Bromopropionic acid**, a comprehensive suite of personal protective equipment is mandatory to ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield.[1]	Provides maximum protection from splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or PVC).[1]	Protects hands from direct contact and chemical burns.
Body Protection	Chemical-resistant apron or lab coat.	Protects against spills and splashes.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If ventilation is inadequate, a NIOSH/MSHA approved respirator is necessary.[1]	Prevents inhalation of corrosive vapors.

Quantitative Data

Below is a summary of the key quantitative data for **(R)-(+)-2-Bromopropionic acid**.

Property	Value	Source
CAS Number	10009-70-8	[2]
Molecular Formula	C ₃ H ₅ BrO ₂	
Molecular Weight	152.97 g/mol	
Appearance	Colorless to yellow liquid	[2]
Boiling Point	203 °C	[3]
Melting Point	25 °C	[3]
Flash Point	100 °C	[3]
Density	1.692 g/mL at 20 °C	[3]
LD50 (Oral, Rat)	323 mg/kg	[4]

Operational Plan for Handling

A systematic approach is crucial for the safe handling of **(R)-(+)-2-Bromopropionic acid**.

Step 1: Preparation

- Ensure that a safety shower and eyewash station are readily accessible.
- Verify that all necessary PPE is available and in good condition.
- Work in a well-ventilated area, preferably within a chemical fume hood.

Step 2: Handling

- Avoid direct contact with the chemical. Use appropriate tools for transfer.
- Do not eat, drink, or smoke in the handling area.
- Keep the container tightly closed when not in use.

Step 3: Storage

- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases and oxidizing agents.
- Keep containers tightly sealed.

Disposal Plan

Proper disposal of **(R)-(+)-2-Bromopropionic acid** and its waste is critical to prevent environmental contamination and ensure regulatory compliance.

Step 1: Waste Collection

- Collect all waste material, including contaminated PPE and cleaning materials, in a designated and properly labeled hazardous waste container.

Step 2: Neutralization (for spills)

- For small spills, neutralize with a suitable agent like sodium bicarbonate before absorption.

Step 3: Final Disposal

- Dispose of the hazardous waste through a licensed and certified waste disposal company. Follow all local, state, and federal regulations.

Emergency Procedures

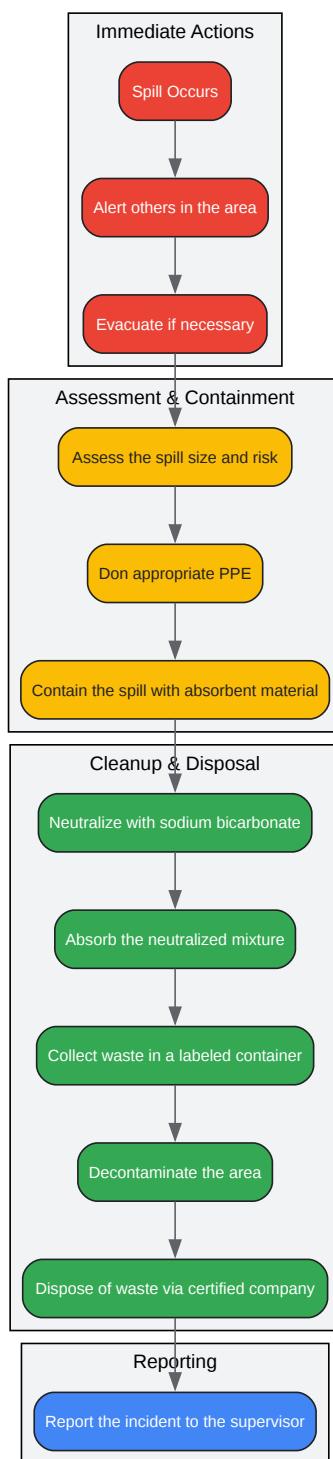
First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)

- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Spill Response Workflow:

Chemical Spill Response Workflow for (R)-(+)-2-Bromopropionic Acid

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